

# An In-depth Technical Guide to Thiosaccharin

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## Compound of Interest

Compound Name:	Benzo[d]isothiazole-3(2H)-thione 1,1-dioxide
Cat. No.:	B1274213

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Thiosaccharin, a sulfur analog of saccharin, is a heterocyclic organic compound that has garnered interest in medicinal chemistry and materials science. Its unique structural features, including the thioamide group, present opportunities for novel therapeutic agents and functional materials. This technical guide provides a comprehensive overview of thiosaccharin, including its nomenclature, physicochemical properties, synthesis, and a summary of its known biological activities, presented in a format tailored for researchers and drug development professionals.

## IUPAC Naming and Synonyms

- IUPAC Name: 1-oxo-1-sulfanylidene-1,2-benzothiazol-3-one
- Synonyms: SCHEMBL4883418

## Physicochemical Properties

Thiosaccharin is a crystalline solid. Its physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>2</sub> S <sub>2</sub>	PubChem
Molecular Weight	199.25 g/mol	PubChem
Melting Point	178–180 °C	
Appearance	Yellowish solid	

## Spectroscopic Data

The spectroscopic data for thiosaccharin are crucial for its identification and structural elucidation.

<sup>1</sup>H NMR (300 MHz, CDCl<sub>3</sub>): δ 10.3–8.10 (broad, 1H, NH), 8.14 (d, J = 7.7 Hz, 1H), 7.80 (t, J = 7.3 Hz, 1H), 7.72 (t, J = 7.3 Hz, 1H), 7.21 (d, J = 7.7 Hz, 1H).

<sup>13</sup>C NMR (75 MHz, CDCl<sub>3</sub>): δ 187.70 (C=S), (other peaks not fully assigned in the provided source).

<sup>1</sup>H NMR (CDCl<sub>3</sub>): δ 8.00 (m, 1H), 7.90 (m, 1H), 7.86 (m, 2H), -17.10 (s, 1H, hydride in an osmium cluster complex)[1].

IR (KBr, cm<sup>-1</sup>): The infrared spectrum of thiosaccharin has been studied, particularly the N-H and SO<sub>2</sub> stretching regions, to understand hydrogen bonding in its crystal structure. The N-H stretching vibration is observed around 3280 cm<sup>-1</sup>[2]. The C(1)-N bond stretching is observed at 1247 cm<sup>-1</sup> in the IR spectrum of free thiosaccharin[3].

## Synthesis of Thiosaccharin Experimental Protocol

Thiosaccharin can be synthesized from saccharin by thionation. A common method involves the use of Lawesson's reagent or phosphorus pentasulfide (P<sub>4</sub>S<sub>10</sub>).

Materials:

- Saccharin

- Lawesson's reagent or Phosphorus Pentasulfide ( $P_2S_5$ )
- Anhydrous toluene (or another suitable high-boiling solvent)

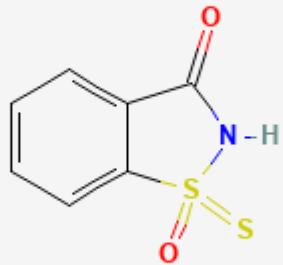
Procedure:

- A mixture of saccharin and a slight molar excess of Lawesson's reagent (or  $P_2S_5$ ) is suspended in anhydrous toluene.
- The reaction mixture is heated to reflux under an inert atmosphere (e.g., nitrogen or argon) for several hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After the reaction is complete, the mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The crude product is then purified, typically by recrystallization from a suitable solvent such as a mixture of ethanol and chloroform, to yield thiosaccharin as a yellowish solid[4].

A previously reported synthesis involved heating a mixture of 0.1 mol of saccharin and 0.11 mol of  $P_2S_5$  under a nitrogen atmosphere. The reaction product was extracted with benzene, and the crude orange-yellow product was recrystallized from benzene. The purity was confirmed by its melting point (181-182 °C) and by IR and Raman spectra.

## Crystal Structure

The crystal structure of thiosaccharin has been determined by single-crystal X-ray diffraction. It crystallizes in the orthorhombic space group Fdd2. The structure reveals that thiosaccharin molecules are linked by intermolecular N-H…O hydrogen bonds[2]. In solution, thiosaccharin can exist in tautomeric equilibrium between the thione and thiol forms, with the thiol form being more stable in polar solvents like DMSO, while the thione form is predominant in non-polar solvents like  $CDCl_3$ [1].



(Hypothetical Thiol Structure)

## Biological Activity

The biological activity of thiosaccharin itself is not extensively documented in publicly available literature. However, derivatives of thiosaccharin have shown promise in enzymatic inhibition.

## Enzyme Inhibition

Certain pseudosaccharin amine derivatives, which can be synthesized via a thiosaccharin intermediate, have been identified as reversible inhibitors of Human Leukocyte Elastase (HLE) with  $K_i$  values in the micromolar range[5][6][7][8]. This suggests that the thiosaccharin scaffold could be a starting point for the design of novel enzyme inhibitors.

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## Signaling Pathways

Currently, there is no direct evidence in the reviewed literature detailing the specific signaling pathways modulated by thiosaccharin. Further research is required to elucidate its mechanism of action at the cellular level.

## Conclusion

Thiosaccharin is a readily accessible compound with interesting chemical properties. While its biological activities are not yet fully explored, the inhibitory potential of its derivatives against enzymes like HLE suggests that the thiosaccharin core is a valuable scaffold for the development of new therapeutic agents. Future research should focus on a broader screening of thiosaccharin and its analogs against various biological targets and the elucidation of their mechanisms of action and effects on cellular signaling pathways. This will provide a more complete picture of its potential in drug discovery and development.

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